

8-Bromooctanoic acid handling precautions gloves eyeshields

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Compound Focus: 8-Bromooctanoic acid

CAS No.: 17696-11-6

Cat. No.: S666759

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Chemical Identification & Properties

Property	Specification
CAS Number	17696-11-6 [1] [2] [3]
Molecular Formula	C ₈ H ₁₅ BrO ₂ [1] [2] [3]
Molecular Weight	223.11 g/mol [1] [2] [3]
Purity	>97.0%(T) [2] [3]
Physical State	White to Orange to Green powder to lump (solid below 35°C) [3]
Melting Point	35°C to 39°C / 35-37°C (lit.) [2] [3]
Boiling Point	147-150 °C/2 mmHg (lit.) [2] [3]

Hazards and Handling Precautions

Aspect	Precautionary Measures
Hazard Classification	Causes severe skin burns and eye damage (Skin Corr. 1B, Eye Dam. 1) [2] [3].
Personal Protective Equipment (PPE)	Eyeshields, Faceshields, Gloves, and type P3 (EN 143) respirator cartridges [2] [3].
Engineering Controls	Use only in a chemical fume hood [4].
General Hygiene	Wash thoroughly after handling. Wash contaminated clothing before reusing [4].
Storage	Store in a cool, dry, well-sealed container away from oxidizing agents and bases. Recommended storage: Refrigerated (0-10°C) [3].
Transport Information	UN 3261, Class 8 (Corrosive), Packing Group III [3].

Key Experimental Applications and Protocols

8-Bromooctanoic acid is primarily used as a **cross-linking reagent** [2]. Its bromo terminus allows for further functionalization, making it a versatile building block in organic synthesis.

Application 1: Synthesis of 8-Mercaptooctanoic Acid

This derivative is a key intermediate in the biosynthesis of **lipoic acid** [2].

Protocol:

- Reaction Setup:** In a round-bottom flask equipped with a stir bar, dissolve **8-bromooctanoic acid** (1.0 equiv) in an appropriate anhydrous solvent, such as dimethylformamide (DMF).
- Thiolation:** Add a slight excess of thiourea or a salt like potassium thioacetate. Stir the reaction mixture at room temperature or under mild heating (e.g., 50-60°C), monitoring by TLC until completion.
- Work-up and Purification:** Once the reaction is complete, carefully pour the mixture into ice water. Extract the product using a suitable organic solvent (e.g., ethyl acetate). Purify the crude 8-mercaptooctanoic acid via flash chromatography or recrystallization.

- **Safety Note:** This reaction should be conducted in a **well-ventilated fume hood**. Wear appropriate PPE, including gloves and eyeshields, due to the potential for generating malodorous thiol compounds [2].

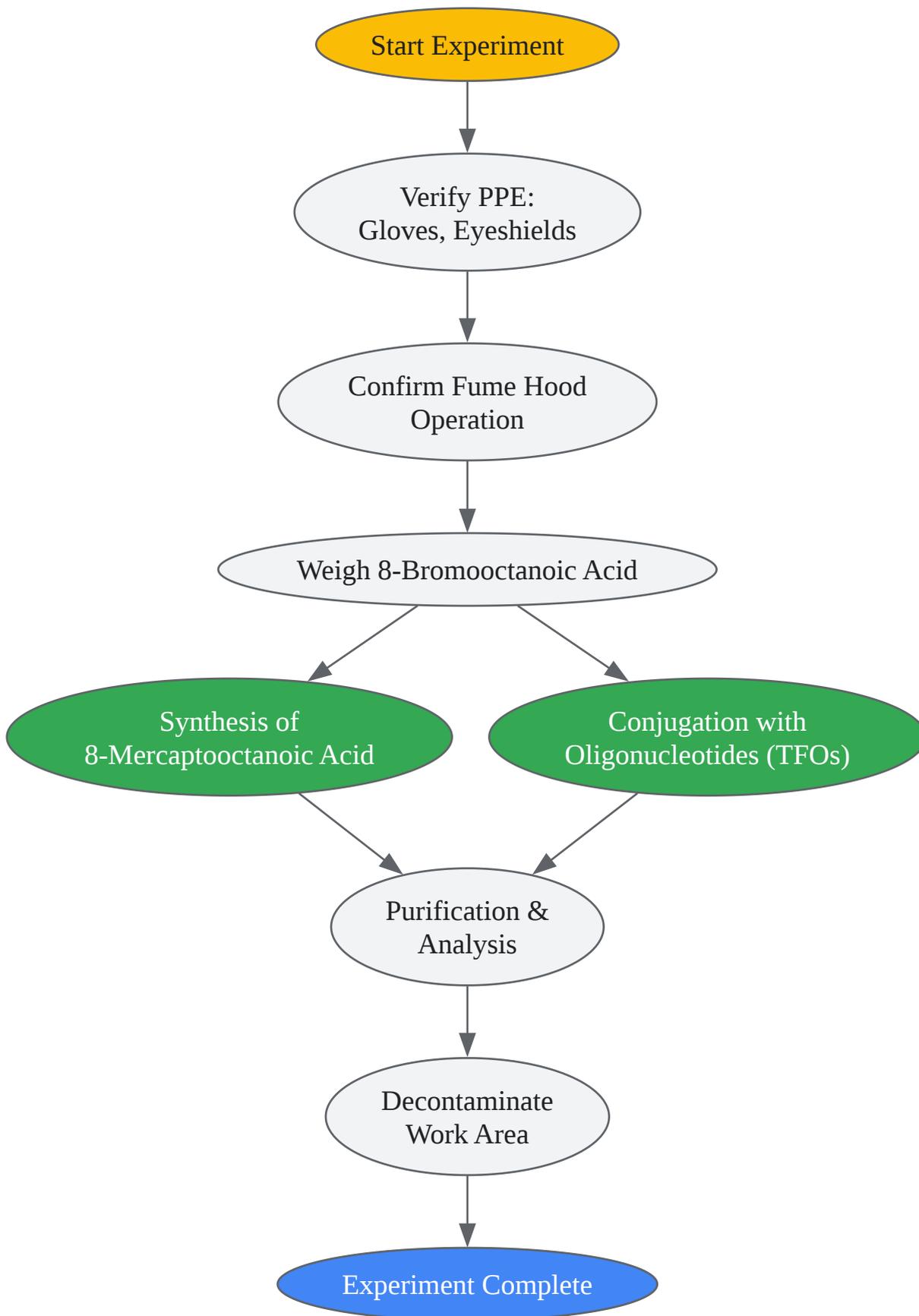
Application 2: Conjugation of Triple Helix-Forming Oligonucleotides (TFOs)

The compound can be used to attach TFOs to other molecular inhibitors [2].

Protocol:

- **Activation:** First, activate the carboxylic acid group of **8-bromooctanoic acid** using a common coupling agent like N,N'-Dicyclohexylcarbodiimide (DCC) or 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC) in an anhydrous solvent.
- **Conjugation:** Add the activated acid to a solution containing the oligonucleotide of interest. The reaction likely proceeds via nucleophilic substitution or amide bond formation.
- **Purification:** The final conjugate is typically purified using techniques such as reverse-phase HPLC or gel electrophoresis to remove unreacted starting materials and by-products [2].

The workflow for handling and applying **8-Bromooctanoic acid** in these contexts can be summarized as follows:



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Storage and Disposal

- **Storage:** Keep the container tightly sealed and store in a **refrigerated (0-10°C)** environment [3]. Keep away from strong oxidizing agents and bases [5].
- **Spill Management:** In case of a spill, wear complete protective gear. Mix the spill with an inert absorbent material like sand, sweep it up, and place it in a tightly closed container for disposal as hazardous waste [4].
- **Disposal:** Arrange for disposal through a licensed company in accordance with all local, state, and national regulations [4].

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References

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